Spectroscopic Characterization of 1-Methylbarbituric Acid: Application Notes and Protocols

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Compound of Interest

Compound Name:	*1-Methylpyrimidine-2,4,6(1H,3H,5H)-trione*
CAS No.:	*2565-47-1*
Cat. No.:	*B104903*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methylbarbituric acid is a derivative of barbituric acid, a class of compounds known for their depressant effects on the central nervous system. As a key intermediate in the synthesis of various pharmaceuticals, its unambiguous structural characterization is paramount for quality control and drug development processes. This document provides a comprehensive guide to the spectroscopic characterization of 1-methylbarbituric acid using Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols and data interpretation are presented to facilitate its identification and analysis.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for 1-methylbarbituric acid.

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Table 1: ^{1}H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.15	s	3H	N-CH_3
~3.65	s	2H	CH_2
~11.2	br s	1H	N-H

Solvent: DMSO-d_6

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
~27.1	N-CH_3
~40.5	CH_2
~151.0	C=O (C2)
~167.5	C=O (C4/C6)
~172.0	C=O (C4/C6)

Solvent: DMSO-d_6. Note: Assignments are based on data from related barbituric acid derivatives and may require further 2D NMR experiments for unambiguous confirmation.

Table 3: IR Absorption Data

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Wavenumber (cm^{-1})	Intensity	Assignment
3200-3100	Strong, Broad	N-H Stretching
3000-2900	Medium	C-H Stretching (CH_3 and CH_2)
~1710	Strong	C=O Stretching (Amide)
~1680	Strong	C=O Stretching (Amide)
~1420	Medium	CH_2 Bending
~1380	Medium	CH_3 Bending

Sample Preparation: KBr Pellet

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
142	High	$[M]^+$ (Molecular Ion)
114	Moderate	$[M - CO]^+$
85	High	$[M - HNCO]^+$
58	High	$[CH_3NCO + H]^+$

Ionization Method: Electron Ionization (EI)

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra of 1-methylbarbituric acid for structural elucidation.

Materials:

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- 1-Methylbarbituric acid sample
- Deuterated dimethyl sulfoxide (DMSO-d_6)
- 5 mm NMR tubes
- Pipettes and vials

Instrumentation:

- 400 MHz (or higher) NMR spectrometer

Procedure:

- Sample Preparation:
  - Accurately weigh 5-10 mg of 1-methylbarbituric acid and dissolve it in approximately 0.6 mL of DMSO-d_6 in a clean, dry vial.
  - Ensure the sample is fully dissolved. Gentle warming or vortexing may be applied if necessary.
  - Using a pipette, transfer the solution into a 5 mm NMR tube to a height of about 4-5 cm.
  - Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
  - Lock onto the deuterium signal of the DMSO-d_6.
  - Shim the magnetic field to achieve optimal homogeneity.
  - For ^{1}H NMR:
    - Acquire a single-pulse ^{1}H spectrum.
    - Set the spectral width to cover the range of -2 to 14 ppm.

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    - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
  - For ^{13}C NMR:
    - Acquire a proton-decoupled ^{13}C spectrum.
    - Set the spectral width to cover the range of 0 to 200 ppm.
    - A larger number of scans will be required due to the lower natural abundance of ^{13}C (typically 1024 or more scans).
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Phase the spectra and perform baseline correction.
  - Calibrate the chemical shift scale using the residual solvent peak of DMSO-d_6 (δ = 2.50 ppm for ^{1}H and δ = 39.52 ppm for ^{13}C).
  - Integrate the signals in the ^{1}H NMR spectrum.

Protocol 2: Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To obtain an infrared spectrum of 1-methylbarbituric acid to identify its functional groups.

Materials:

- 1-Methylbarbituric acid sample
- Spectroscopic grade potassium bromide (KBr)
- Agate mortar and pestle
- Pellet press die set

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- Hydraulic press

Instrumentation:

- FT-IR spectrometer

Procedure:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly clean and dry the agate mortar, pestle, and pellet press die set.
  - Place approximately 1-2 mg of 1-methylbarbituric acid and 100-200 mg of dry KBr powder into the mortar.
  - Gently grind the mixture with the pestle until a fine, homogeneous powder is obtained.
  - Transfer a portion of the powder into the pellet die.
  - Place the die in a hydraulic press and apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.
  - Carefully remove the pellet from the die.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum over the range of 4000-400 cm^{-1}.
  - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- Data Processing:
  - Perform a background correction on the sample spectrum.
  - Identify and label the major absorption peaks.

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Protocol 3: Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of 1-methylbarbituric acid.

Materials:

- 1-Methylbarbituric acid sample
- Volatile solvent (e.g., methanol or acetonitrile), if required for sample introduction

Instrumentation:

- Mass spectrometer with an Electron Ionization (EI) source

Procedure:

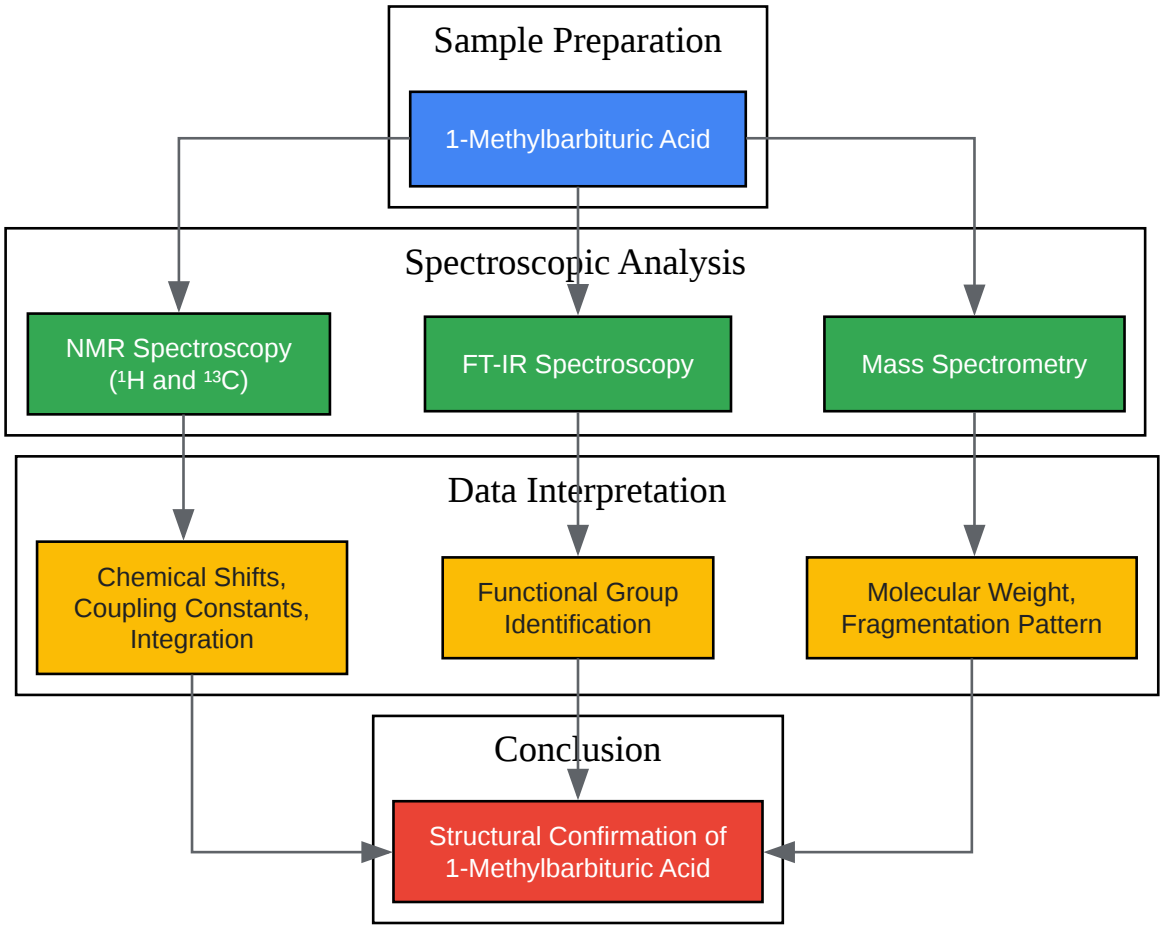
- Sample Introduction:
  - Introduce a small amount of the solid 1-methylbarbituric acid sample directly into the ion source using a direct insertion probe.
  - Alternatively, dissolve the sample in a suitable volatile solvent and inject it into the instrument if using a GC-MS or LC-MS system.
- Instrument Setup and Data Acquisition:
  - Set the ionization mode to Electron Ionization (EI).
  - Use a standard electron energy of 70 eV.
  - Set the mass analyzer to scan a suitable m/z range (e.g., 40-200 amu).
  - Acquire the mass spectrum.
- Data Analysis:
  - Identify the molecular ion peak ($[M]^+$).

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- Identify the major fragment ions and propose their structures based on the mass differences from the molecular ion and other fragments.

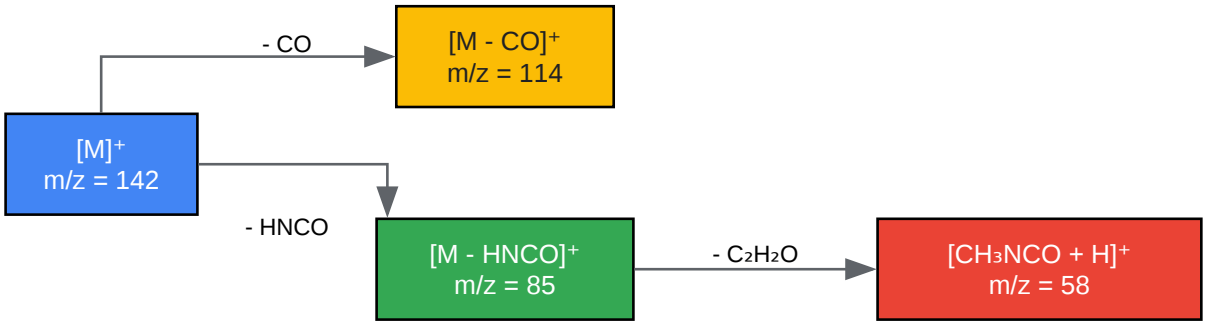
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical workflow for the spectroscopic characterization of 1-methylbarbituric acid.



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Caption: Workflow for Spectroscopic Characterization.



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Caption: Proposed MS Fragmentation Pathway.

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